

# Chemical Properties of 2-Bromobutanenitrile

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## Compound Focus: 2-Bromobutanenitrile

CAS No.: 41929-78-6

Cat. No.: S1921756

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Here is a summary of the available quantitative data for **2-Bromobutanenitrile** (CAS# 41929-78-6).

Property	Value
CAS Number	41929-78-6 [1]
Molecular Formula	C <sub>4</sub> H <sub>6</sub> BrN [1]
Molecular Weight	148 g/mol [1]
Boiling Point	69-73 °C at 10 Torr [1]
Density	1.4766 g/cm <sup>3</sup> [1]
Synonyms	Butanenitrile, 2-bromo- [1]

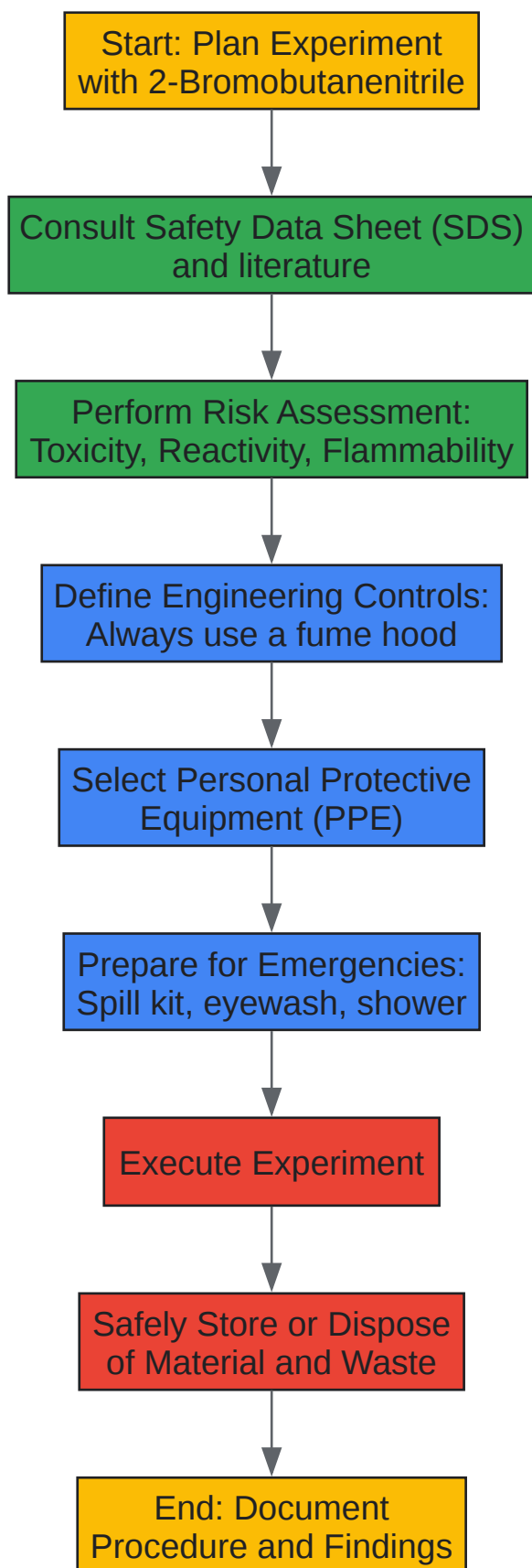
## Handling Guidance Based on Chemical Class

- Wear Appropriate Personal Protective Equipment (PPE):** Always wear suitable gloves (e.g., nitrile), safety goggles, and a lab coat. Conduct procedures in a certified fume hood to prevent inhalation of vapors or dust.
- Avoid Incompatible Materials:** As a brominated nitrile, it may be incompatible with strong oxidizing agents and strong bases. Ensure all equipment and work surfaces are clean and dry.

- **Storage:** Store in a cool, dark, and dry place, ideally in a flammable storage cabinet if applicable. Keep the container tightly sealed under an inert atmosphere if recommended by the supplier.
- **Emergency Planning:** Have spill control materials (e.g., inert absorbent) and a fire extinguisher (e.g., dry chemical, CO<sub>2</sub>) readily available. Know the location of safety showers and eyewash stations.

## General Workflow for Handling Reactive Compounds

The diagram below outlines a general decision-making protocol for safely handling reactive chemicals like **2-Bromobutanenitrile** in a research setting.



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## Recommendations for Finding Detailed Information

The lack of specific handling data means you will need to consult more direct sources. I suggest you take the following steps:

- **Request a Safety Data Sheet (SDS):** This is the most critical step. Contact the manufacturers or suppliers listed in the search results (e.g., HANGZHOU LEAP CHEM CO., LTD., Amadis Chemical Company) directly to obtain the most current and comprehensive Safety Data Sheet for **2-Bromobutanenitrile** [1].
- **Search Specialized Chemical Databases:** Look for this compound in professional chemical databases such as SciFinder-n or Reaxys, which often contain rich experimental data, safety information, and cited literature not available through general searches.
- **Consult Broader Chemical Safety Literature:** In the absence of compound-specific data, general safety practices for handling **brominated compounds** (potential lachrymators, irritants) and **nitriles** (potential metabolic poisons) should be rigorously applied until specific data is found.

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## References

1. 2-bromobutanenitrile CAS#: 41929-78-6 [chemicalbook.com]

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